

Physicochemical Properties of 3,5-Dimethyl-4-nitrobenzoic Acid

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Compound of Interest

Compound Name: 3,5-Dimethyl-4-nitrobenzoic acid

Cat. No.: B181323

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Before examining its solubility, it is crucial to understand the intrinsic properties of **3,5-Dimethyl-4-nitrobenzoic acid** that influence its dissolution.

Property	Value	Source
Molecular Formula	C ₉ H ₉ NO ₄	N/A
Molar Mass	195.17 g/mol	N/A
Melting Point	461.15 K - 463.15 K	
pKa	3.8 (Estimated)	N/A

The presence of both a carboxylic acid group and a nitro group, along with the dimethyl-substituted aromatic ring, creates a molecule with moderate polarity, influencing its interaction with various solvents.

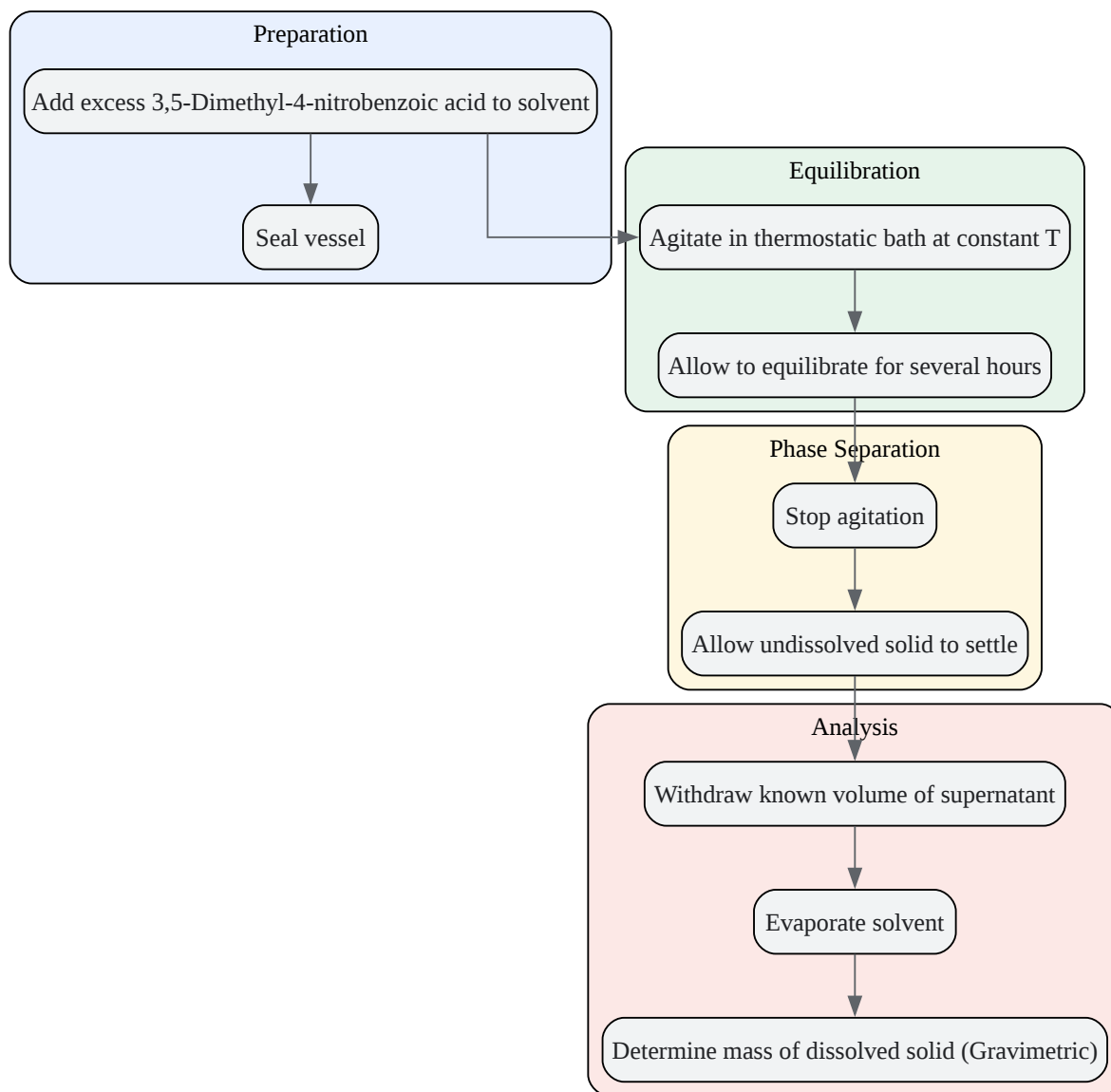
Experimental Determination of Solubility

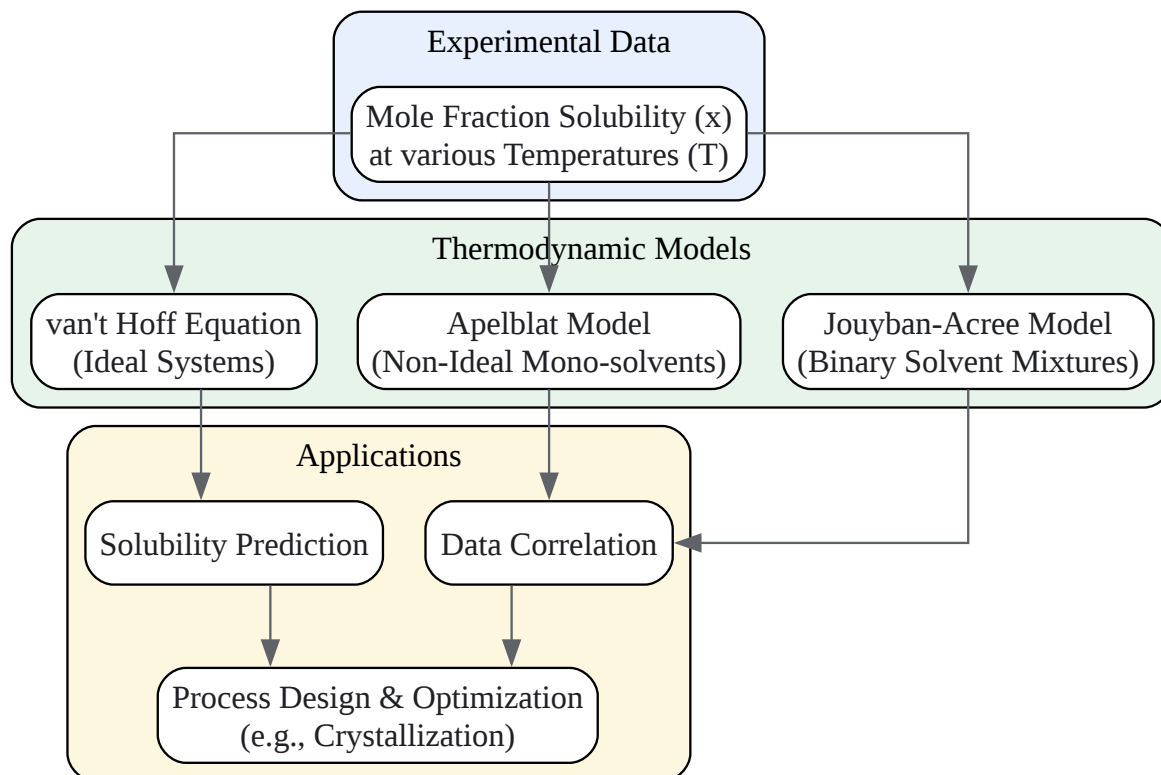
The gravimetric method is a reliable and commonly employed technique for determining the solubility of solid compounds in liquids. This method relies on measuring the mass of the solute that dissolves in a known mass of solvent to reach saturation at a specific temperature.

Experimental Protocol: Gravimetric Method

- **Preparation of Saturated Solution:** An excess amount of **3,5-Dimethyl-4-nitrobenzoic acid** is added to a known volume of the selected solvent in a sealed vessel.
- **Equilibration:** The mixture is continuously agitated in a thermostatically controlled water bath to maintain a constant temperature. The system is allowed to equilibrate for a sufficient time (typically several hours) to ensure saturation is reached.
- **Phase Separation:** Once equilibrium is achieved, the stirring is stopped, and the solution is left undisturbed to allow the undissolved solid to settle.
- **Sampling and Analysis:** A known volume of the clear supernatant is carefully withdrawn using a pre-heated or pre-cooled syringe to avoid temperature fluctuations that could alter the solubility. The solvent is then evaporated, and the mass of the dissolved solid is determined gravimetrically.

Experimental Workflow Diagram





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Caption: Relationship between experimental data and thermodynamic models.

Conclusion

The solubility of **3,5-Dimethyl-4-nitrobenzoic acid** is a critical parameter for its application in chemical synthesis and pharmaceutical development. This guide has provided a comprehensive overview of its solubility in various solvents, the experimental methods for its determination, and the thermodynamic models used for its correlation and prediction. The data presented herein serves as a valuable resource for scientists and engineers working with this compound, enabling more efficient process development and optimization.

References

- Li, J., et al. (2022). Solubility Determination and Thermodynamic Modeling of **3,5-Dimethyl-4-nitrobenzoic Acid** in Several Neat Solvents and Two Binary Solvent Mixtures.

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